

Operational Risk Management & Technical Guide: Citronellyl Chloroformate

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Compound of Interest

Compound Name: Citronellyl chloroformate

CAS No.: 58906-73-3

Cat. No.: B8679536

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Molecular Architecture & Reactivity Profile

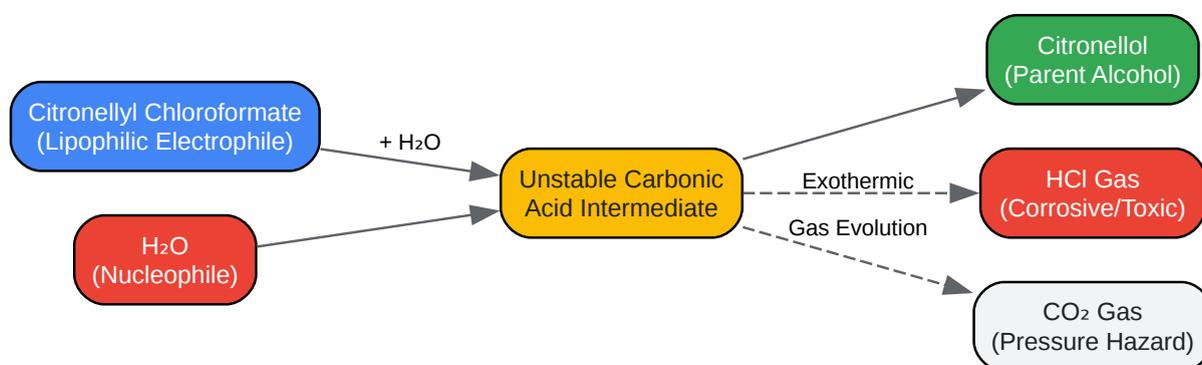
The Structural Hazard

Citronellyl chloroformate is a bifunctional electrophile combining a lipophilic terpene tail (citronellyl) with a highly reactive chloroformate head group (-OCOCl). This duality drives its utility in organic synthesis—specifically for derivatizing amines (carbamate formation) and alcohols (carbonate formation)—but creates a unique hazard profile.

The lipophilic tail facilitates rapid dermal absorption, while the chloroformate moiety ensures immediate hydrolysis upon contact with moisture in biological tissues. This results in a "Trojan Horse" mechanism: the molecule penetrates the lipid bilayer of the skin or lung epithelium before hydrolyzing, releasing hydrochloric acid (HCl) intracellularly.

Hydrolysis & Degradation Mechanism

Unlike simple acid chlorides, chloroformates undergo decarboxylative hydrolysis. This reaction is irreversible and autocatalytic if the evolved HCl is not scavenged.



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Figure 1: Decarboxylative hydrolysis pathway. Note the simultaneous generation of corrosive gas (HCl) and pressure (CO₂).

Critical Hazard Analysis (GHS & Operational) Physical Properties & Data Table

Note: Experimental boiling points are rarely attainable at atmospheric pressure due to decomposition.

Property	Value / Characteristic	Operational Implication
Molecular Weight	218.72 g/mol	Heavy vapor; settles in low areas/hood sinks.
Physical State	Colorless to pale yellow liquid	Hard to detect visually on surfaces.
Flash Point	>100°C (Estimated)	Combustible. Do not heat open vessels.
Density	~0.96 g/cm ³	Floats on water; hydrolysis occurs at interface.
Boiling Point	Decomposes >100°C	Do NOT distill at atm. pressure. Explosion risk.

Toxicology: The "Delayed" Effect

- Inhalation (Acute Tox. 3): Inhalation of vapors or mist causes immediate irritation, but significant edema (fluid in lungs) may be delayed by 12–24 hours. The HCl release damages alveolar structures.
- Skin Corrosion (Skin Corr.[1][2] 1B): Causes irreversible chemical burns. Because of the lipophilic citronellyl chain, the chemical penetrates deep into the dermis before fully reacting, often requiring surgical debridement if not washed immediately.
- Lachrymator: Potent tear-inducing agent. "White smoke" (HCl mist) indicates a leak.

Engineering Controls & Personal Protective Equipment (PPE)

The "Defense in Depth" Strategy

Reliance on PPE alone is a critical failure mode. Engineering controls must be the primary barrier.

- Primary Barrier (Containment): All transfers must occur within a certified chemical fume hood or glovebox.
- Secondary Barrier (PPE):
 - Respiratory: If work outside a hood is unavoidable (e.g., spill cleanup), a full-face respirator with Acid Gas (AG) and Organic Vapor (OV) cartridges is mandatory.
 - Eye Protection: Chemical splash goggles + Face shield. Standard safety glasses are insufficient against corrosive liquids under pressure.
 - Hand Protection:
 - Standard Nitrile (4 mil): Insufficient for prolonged contact. Degradation < 5 mins.
 - Recommended: Double-gloving. Inner layer: Nitrile. Outer layer: Silver Shield (Laminate) or Viton (Fluoroelastomer).

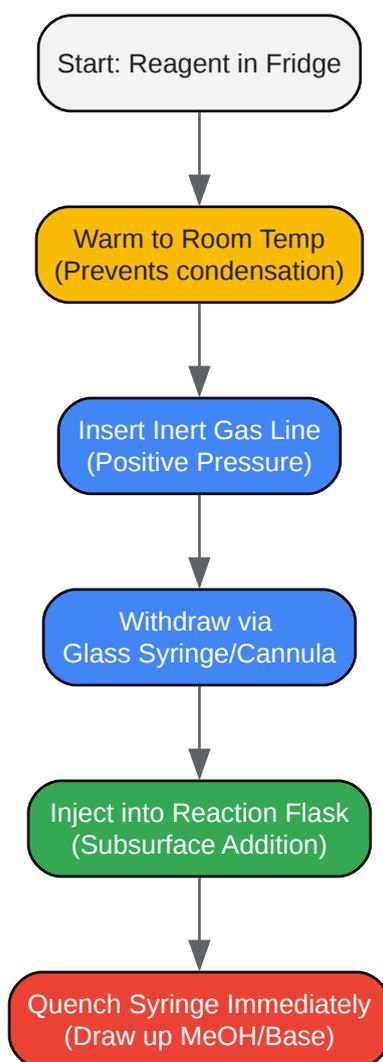
Operational Protocols

Storage & Stability[3]

- Temperature: Store at 2–8°C (Refrigerated).
- Atmosphere: Store under Argon or Nitrogen. Moisture ingress causes pressure buildup (CO₂) which can burst the bottle.
- Septum Integrity: Inspect septa weekly. Corroded septa are a primary source of fridge contamination.

Safe Transfer Workflow (Cannula/Syringe)

Never pour chloroformates. Pouring increases surface area for hydrolysis and exposes the operator to vapors.



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Figure 2: Inert atmosphere transfer protocol to minimize moisture exposure and vapor release.

Reaction Setup

- Venting: Reactions involving chloroformates generate CO₂ and HCl.[3] The system must be vented through a scrubber (e.g., dilute NaOH trap) or an oil bubbler to prevent over-pressurization.
- Solvents: Use anhydrous solvents (DCM, THF, Toluene). Water content >0.05% will consume the reagent and generate heat.

Emergency Response

Spill Management

Do NOT use water. Water addition to a pure chloroformate spill will cause a violent evolution of HCl gas, expanding the hazard zone.

- Evacuate: Clear the immediate area.
- Isolate: Close the fume hood sash.
- Neutralize: Cover the spill with a dry mixture of Sodium Carbonate (Soda Ash) or Calcium Carbonate (Limestone) mixed with clay absorbent (vermiculite).
- Cleanup: Once absorbed and bubbling has ceased, sweep into a hazardous waste container. Label as "Acidic Organic Waste."

First Aid Measures

- Skin Contact:
 - Immediately wipe off excess liquid with a dry cloth (speed is critical).
 - Rinse with copious amounts of water for >15 minutes.

- Do not apply neutralizing agents (baking soda) to the skin; the heat of neutralization can worsen the burn.
- Eye Contact: Flush immediately with water or saline for 30 minutes. Hold eyelids apart. Seek emergency ophthalmological care.
- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen (trained personnel only). Observation for 24 hours is recommended due to the risk of delayed pulmonary edema.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 18520975, **Citronellyl chloroformate**. Retrieved from [[Link](#)]
- National Research Council (US) Committee on Acute Exposure Guideline Levels (2012). Acute Exposure Guideline Levels for Selected Airborne Chemicals: Volume 11. Chloroformates. Washington (DC): National Academies Press. Retrieved from [[Link](#)]

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Sources

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